

# Commercial Suppliers and Availability of Prazosin-d8: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Prazobind-d8

Cat. No.: B564776

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This technical guide provides a comprehensive overview of the commercial availability of Prazosin-d8 for researchers, scientists, and drug development professionals. It includes a summary of suppliers, their product specifications, and a detailed experimental protocol for a common application. Additionally, this guide presents key signaling pathways and experimental workflows through detailed diagrams.

## Commercial Availability of Prazosin-d8

Prazosin-d8, a deuterated analog of Prazosin, is a critical tool in pharmacokinetic and bioanalytical studies, often utilized as an internal standard for the quantification of Prazosin in various biological matrices. A range of chemical suppliers offer Prazosin-d8 with varying specifications. The following table summarizes the offerings from several prominent suppliers.

| Supplier            | Catalog Number | Purity                           | Available Quantities             | Other Specifications                                    |
|---------------------|----------------|----------------------------------|----------------------------------|---------------------------------------------------------|
| LGC Standards       | TRC-P702327    | >95% (HPLC)[1]                   | 1 mg, 2.5 mg, 10 mg[1]           | Neat solid, Storage: -20°C[1]                           |
| Simson Pharma Ltd.  | P1350001       | Inquire                          | Inquire                          | In-stock, Certificate of Analysis available[2]          |
| VIVAN Life Sciences | VLCS-01425     | Inquire                          | mg, gm, ml[1]                    | Inquire for details                                     |
| Daicel Pharma       | DCTI-A-129     | Inquire                          | Inquire                          | Light brown solid, Storage: 2-8°C[3]                    |
| MyBioSource         | MBS6109414     | Inquire                          | 1 mg, 5x1 mg                     | For Research Use Only                                   |
| Cayman Chemical     | 29094          | ≥99% deuterated forms (d1-d8)[4] | 1 mg, 5 mg, 10 mg                | Solid, Storage: -20°C[4]                                |
| MedChemExpress      | HY-B0193S      | 98.0%                            | 1 mg, 5 mg, 10 mg, 50 mg, 100 mg | White to off-white solid, Storage: -20°C for 3 years[5] |
| BOC Sciences        | B2702-263697   | Inquire                          | 1 mg                             | Inquire for details[6]                                  |
| BDG Synthesis       | Inquire        | >98%                             | 10 mg                            | HCl salt form available[7]                              |

## Experimental Protocol: Quantification of Prazosin in Human Plasma using LC-MS/MS

This section details a representative experimental protocol for the quantification of Prazosin in human plasma utilizing Prazosin-d8 as an internal standard (IS) by Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## 2.1. Materials and Reagents

- Prazosin reference standard
- Prazosin-d8 internal standard
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

## 2.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

## 2.3. Sample Preparation

- Thaw frozen human plasma samples at room temperature.
- Spike 50  $\mu$ L of plasma with 10  $\mu$ L of Prazosin-d8 working solution (10 ng/mL) to serve as the internal standard.
- Perform protein precipitation by adding 300  $\mu$ L of methanol to the plasma sample.
- Vortex the mixture for 8 minutes.
- Centrifuge the sample at 5500 x g for 10 minutes.
- Transfer 100  $\mu$ L of the supernatant to a new tube.

- Dilute the supernatant with 200  $\mu$ L of ultrapure water.
- Inject a 4  $\mu$ L aliquot of the final solution into the LC-MS/MS system.

#### 2.4. LC-MS/MS Conditions

- Chromatographic Column: A suitable C18 column (e.g., Waters ACQUITY UPLC® HSS T3).
- Mobile Phase: A gradient of methanol (A) and 0.1% formic acid in water (B).
- Flow Rate: 0.35 mL/min.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM).
  - Prazosin transition:  $m/z$  384.2  $\rightarrow$  95.0
  - Prazosin-d8 transition:  $m/z$  392.2  $\rightarrow$  95.0

#### 2.5. Data Analysis

- Quantify Prazosin concentrations by calculating the peak area ratio of the analyte to the internal standard.
- Generate a calibration curve using known concentrations of Prazosin spiked into blank plasma.
- Determine the concentration of Prazosin in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the bioanalytical workflow for the quantification of Prazosin in plasma using Prazosin-d8.

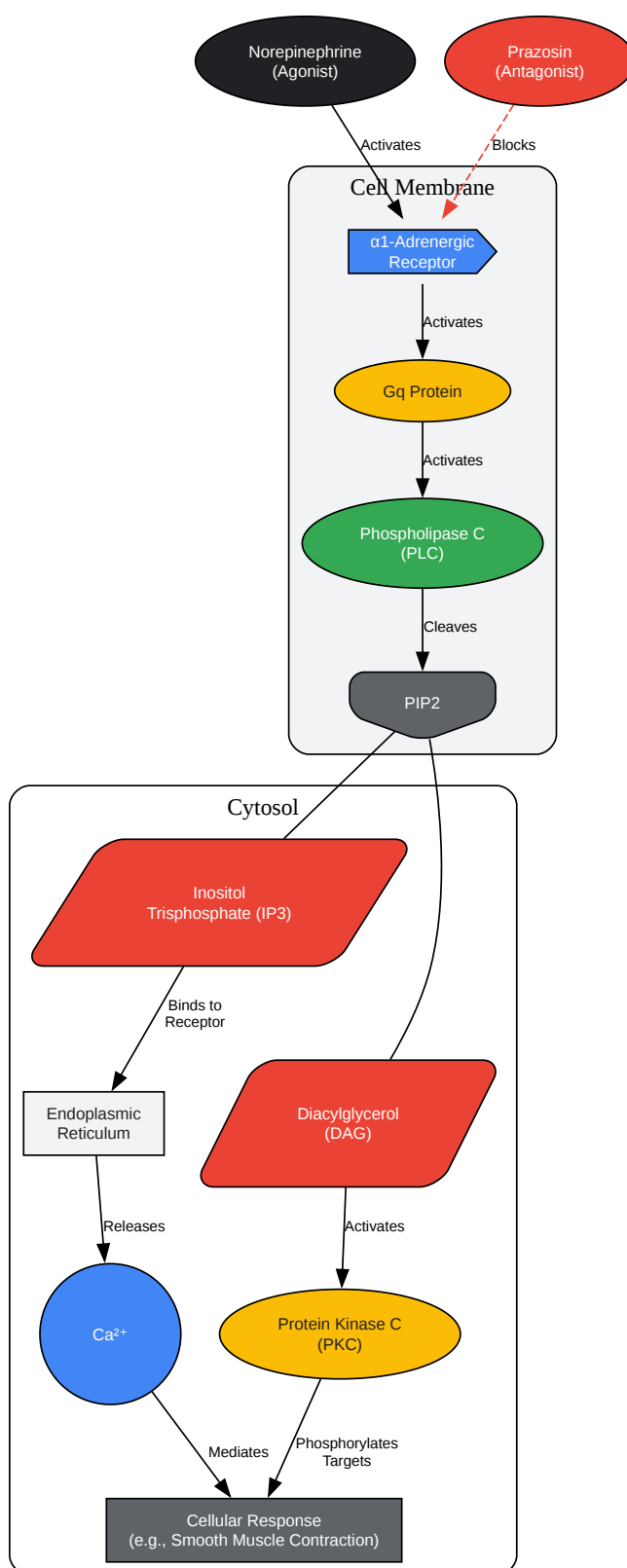


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Bioanalytical workflow for Prazosin quantification.

## Alpha-1 Adrenergic Receptor Signaling Pathway

Prazosin is a selective antagonist of alpha-1 adrenergic receptors. The diagram below depicts the canonical signaling pathway initiated by the activation of these G-protein coupled receptors.



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### $\alpha_1$ -Adrenergic Receptor Signaling Pathway.

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- To cite this document: BenchChem. [Commercial Suppliers and Availability of Prazosin-d8: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564776#commercial-suppliers-and-availability-of-prazobind-d8>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)